

An In-Depth Technical Guide to 4-Hydroxymethyl-8-methoxyquinoline

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Compound of Interest

Compound Name: (8-Methoxyquinolin-4-yl)methanol

CAS No.: 1589471-09-9

Cat. No.: B1472204

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 4-Hydroxymethyl-8-methoxyquinoline, a quinoline derivative of significant interest in medicinal chemistry and materials science. While a dedicated CAS number for this specific compound is not readily found in major chemical databases, indicating its status as a potentially novel or less-common research chemical, this guide synthesizes available information on its constituent moieties and related structures to offer a detailed profile. We will delve into its core identifiers, propose a logical synthetic pathway based on established quinoline chemistry, predict its physicochemical properties, and discuss its potential applications, particularly in the realm of drug discovery and development. This document is intended to serve as a foundational resource for researchers embarking on the synthesis, characterization, and application of this promising molecule.

Introduction and Core Identifiers

4-Hydroxymethyl-8-methoxyquinoline belongs to the quinoline family, a class of heterocyclic aromatic compounds that form the backbone of numerous pharmaceuticals and functional

materials. The quinoline scaffold is renowned for its diverse biological activities, including antimalarial, anticancer, antibacterial, and anti-inflammatory properties. The specific substitutions of a hydroxymethyl group at the 4-position and a methoxy group at the 8-position are anticipated to modulate the electronic and steric properties of the quinoline ring, thereby influencing its biological activity and material characteristics.

Due to the apparent absence of a registered CAS number, it is crucial to define the molecule through its other standard identifiers to ensure clarity in research and communication.

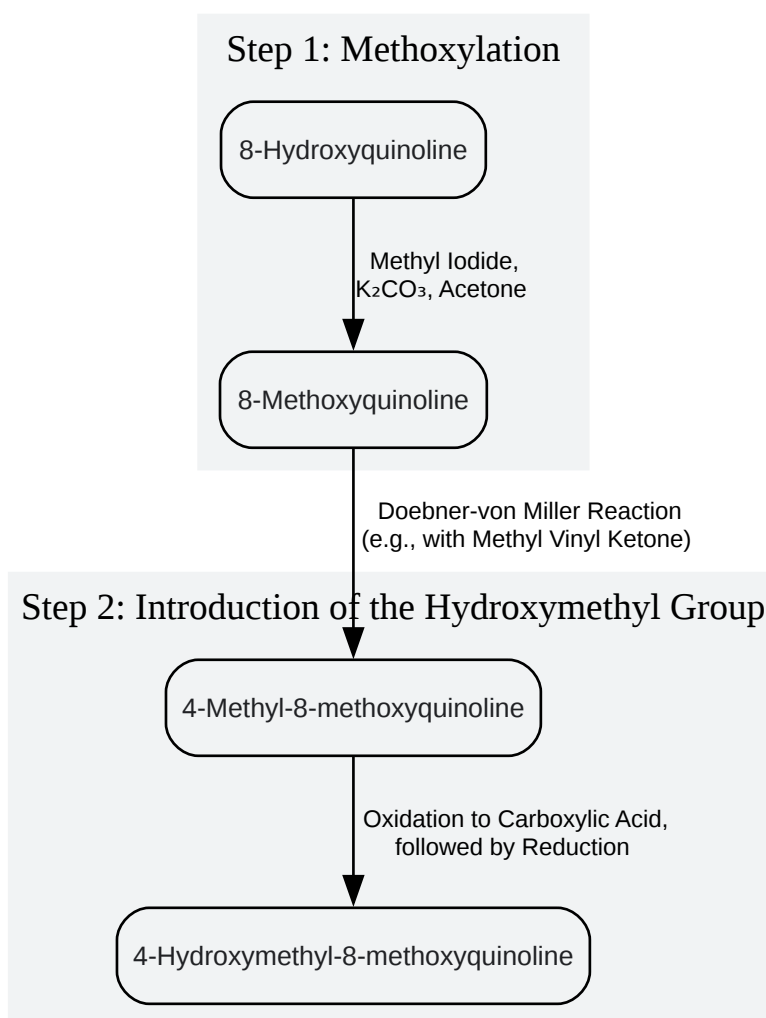
Identifier	Value	Source
IUPAC Name	(8-Methoxyquinolin-4-yl)methanol	IUPAC Nomenclature
Chemical Formula	C ₁₁ H ₁₁ NO ₂	Calculated
Molecular Weight	189.21 g/mol	Calculated
Canonical SMILES	<chem>COC1=CC=CC2=C1N=CC=C2CO</chem>	ChemDraw
InChI Key	(Predicted)	InChI Trust

It is imperative for researchers working with this compound to perform rigorous analytical characterization to confirm its identity upon synthesis.

Proposed Synthetic Pathway

While a specific, published synthesis for 4-Hydroxymethyl-8-methoxyquinoline is not readily available, a plausible and efficient synthetic route can be designed by combining established methodologies for quinoline functionalization. The proposed pathway begins with the commercially available 8-hydroxyquinoline and involves a two-step process: methoxylation of the 8-hydroxyl group followed by functionalization of the 4-position.

Diagram of the Proposed Synthetic Workflow



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Caption: Proposed two-step synthetic route to 4-Hydroxymethyl-8-methoxyquinoline.

Experimental Protocol: A Hypothetical Approach

Step 1: Synthesis of 8-Methoxyquinoline from 8-Hydroxyquinoline

This procedure is adapted from established methods for the etherification of phenols.[1]

- **Reaction Setup:** To a solution of 8-hydroxyquinoline (1 equivalent) in acetone, add potassium carbonate (K_2CO_3 , 2.5 equivalents).

- **Methylation:** Stir the suspension at room temperature under a nitrogen atmosphere for 30 minutes. Subsequently, add methyl iodide (CH_3I , 2.5 equivalents) dropwise over 5 minutes.
- **Reaction Monitoring:** Allow the reaction to stir overnight at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up and Isolation:** Upon completion, remove the solvent under reduced pressure. Add water to the residue and extract the aqueous layer with dichloromethane (CH_2Cl_2). Dry the combined organic layers over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure to yield 8-methoxyquinoline.

Step 2: Synthesis of 4-Hydroxymethyl-8-methoxyquinoline from 8-Methoxyquinoline

This part of the synthesis is more speculative and involves the introduction of a functionalized carbon at the 4-position, which can then be converted to a hydroxymethyl group. A plausible approach involves a Doebner-von Miller-type reaction to introduce a methyl group, followed by oxidation and reduction.

- **Part A: Synthesis of 4-Methyl-8-methoxyquinoline**

The Doebner-von Miller reaction is a classic method for synthesizing quinolines.^[2] A variation of this could be employed to introduce a methyl group at the 4-position of 8-methoxyquinoline.

- **Reaction Mixture:** Combine 8-methoxyquinoline with an α,β -unsaturated carbonyl compound such as methyl vinyl ketone in the presence of a strong acid catalyst (e.g., polyphosphoric acid or sulfuric acid).
 - **Reaction Conditions:** Heat the mixture under reflux and monitor the reaction progress by TLC.
 - **Work-up and Purification:** After completion, cool the reaction mixture and neutralize it with a suitable base. Extract the product with an organic solvent, and purify by column chromatography to obtain 4-methyl-8-methoxyquinoline.
- **Part B: Conversion of the 4-Methyl Group to a 4-Hydroxymethyl Group**

This conversion can be achieved through a two-step oxidation-reduction sequence.

- Oxidation: The 4-methyl group can be oxidized to a carboxylic acid using a strong oxidizing agent such as potassium permanganate (KMnO_4) or selenium dioxide (SeO_2).^[3] The reaction conditions will need to be carefully controlled to avoid over-oxidation of the quinoline ring.
- Reduction: The resulting 4-carboxy-8-methoxyquinoline can then be reduced to the corresponding alcohol, 4-Hydroxymethyl-8-methoxyquinoline, using a suitable reducing agent like lithium aluminum hydride (LiAlH_4) in an anhydrous ether solvent.

Predicted Physicochemical and Analytical Properties

In the absence of experimental data, the physicochemical properties of 4-Hydroxymethyl-8-methoxyquinoline can be predicted based on the properties of its structural analogues, such as 8-methoxyquinoline and other substituted quinolines.

Property	Predicted Value/Characteristic	Rationale/Comparison
Appearance	White to off-white solid	Based on similar quinoline derivatives.
Melting Point	100-120 °C	The presence of the polar hydroxymethyl group is expected to increase the melting point compared to 8-methoxyquinoline (m.p. 48-50 °C) due to hydrogen bonding.
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, DMSO). Sparingly soluble in nonpolar solvents and water.	The hydroxymethyl group will increase polarity and solubility in polar solvents.
¹ H NMR	Characteristic aromatic protons of the quinoline ring, a singlet for the methoxy group (~4.0 ppm), a singlet for the hydroxymethyl protons (~4.8 ppm), and a signal for the hydroxyl proton.	Based on standard chemical shifts for quinoline and functional group protons.
¹³ C NMR	Aromatic carbons of the quinoline ring, a methoxy carbon (~56 ppm), and a hydroxymethyl carbon (~60 ppm).	Based on standard chemical shifts.
Mass Spectrometry	Expected molecular ion peak at m/z = 189.08 (for [M+H] ⁺).	Calculated from the molecular formula.

Potential Applications in Research and Drug Development

The unique structural features of 4-Hydroxymethyl-8-methoxyquinoline suggest several promising avenues for its application, particularly in medicinal chemistry.

- **Anticancer Drug Discovery:** Many quinoline derivatives exhibit potent anticancer activity.^{[4][5]} The 8-methoxy group, in particular, has been incorporated into compounds with demonstrated cytotoxicity against various cancer cell lines.^[4] The hydroxymethyl group at the 4-position provides a handle for further chemical modification, allowing for the synthesis of a library of compounds for structure-activity relationship (SAR) studies.
- **Antimicrobial Agents:** The quinoline scaffold is a well-established pharmacophore in antimicrobial drug design.^[2] Derivatives of 8-methoxy-4-methyl-quinoline have shown antibacterial activity.^[6] The introduction of a hydroxymethyl group could enhance this activity or provide a site for conjugation to other bioactive molecules.
- **Neuroprotective Agents:** 8-Hydroxyquinoline derivatives have been investigated for their potential in treating neurodegenerative diseases due to their ability to chelate metal ions implicated in oxidative stress.^[7] While the 8-hydroxyl group is methoxylated in the target compound, the overall quinoline structure may still possess neuroprotective properties that warrant investigation.
- **Functional Materials:** Quinoline derivatives are utilized in the development of organic light-emitting diodes (OLEDs) and other electronic materials.^[8] The specific electronic properties conferred by the methoxy and hydroxymethyl substituents could make this compound a candidate for materials science research.

Safety and Handling

As with any research chemical, 4-Hydroxymethyl-8-methoxyquinoline should be handled with appropriate safety precautions. While specific toxicity data is unavailable, it is prudent to assume that the compound may be harmful if ingested, inhaled, or absorbed through the skin. Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are essential. All handling should be performed in a well-ventilated fume hood.

Conclusion

4-Hydroxymethyl-8-methoxyquinoline represents a promising yet underexplored molecule with significant potential in medicinal chemistry and materials science. Although it currently lacks a dedicated CAS number and extensive characterization in the public domain, this guide provides a solid foundation for researchers interested in its synthesis and application. The proposed synthetic pathway, based on well-established quinoline chemistry, offers a logical starting point for its preparation. The predicted properties and potential applications highlight the value of further investigation into this intriguing quinoline derivative. As research progresses, a more complete understanding of its properties and biological activities will undoubtedly emerge, paving the way for its potential use in the development of novel therapeutics and functional materials.

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